

# A Technical Guide to the Physical Characteristics of C8 Diene Diols

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## Compound of Interest

Compound Name: 1,7-Octadiene-3,6-diol

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This in-depth technical guide provides a comprehensive overview of the core physical characteristics of C8 diene diols. These unsaturated eight-carbon diols are of increasing interest in various fields, including polymer chemistry and as intermediates in the synthesis of novel pharmaceutical compounds. Understanding their physical properties is crucial for their effective application and manipulation in research and development.

## Core Physical Properties of C8 Diene Diols

The physical characteristics of C8 diene diols are influenced by the position of the hydroxyl groups and the double bonds within the carbon chain, as well as by the presence of any alkyl substituents. Due to the presence of two hydroxyl groups, C8 diene diols are capable of forming hydrogen bonds, which generally leads to higher boiling points and greater viscosity compared to their non-hydroxylated counterparts. Their solubility is dictated by the balance between the polar hydroxyl groups and the nonpolar hydrocarbon backbone.

A survey of available data for various C8 diene diol isomers is summarized in the table below. It is important to note that experimentally determined data for many specific isomers are sparse in publicly available literature. Therefore, some values are estimated based on computational models or extrapolated from related compounds.

Compound Name	IUPAC Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)	Density (g/mL)	Water Solubility
2,6-Dimethyl-1,7-octadiene-3,6-diol	2,6-Dimethylocta-1,7-diene-3,6-diol	51276-33-6	C <sub>10</sub> H <sub>18</sub> O <sub>2</sub>	170.25	Not Available	272.91 (est.) <sup>[1]</sup>	Not Available	630.3 mg/L (est.) <sup>[1]</sup>
Octa-1,7-diene-3,6-diol	Octa-1,7-diene-3,6-diol	-	C <sub>8</sub> H <sub>14</sub> O <sub>2</sub>	142.20	Not Available	Not Available	Not Available	Not Available
Octa-1,5-diene-3,4-diol	Octa-1,5-diene-3,4-diol	-	C <sub>8</sub> H <sub>14</sub> O <sub>2</sub>	142.20	Not Available	Not Available	Not Available	Not Available
Octa-2,6-diene-4,5-diol	Octa-2,6-diene-4,5-diol	-	C <sub>8</sub> H <sub>14</sub> O <sub>2</sub>	142.20	Not Available	Not Available	Not Available	Not Available
Octa-3,5-diene-2,7-diol	Octa-3,5-diene-2,7-diol	-	C <sub>8</sub> H <sub>14</sub> O <sub>2</sub>	142.20	Not Available	Not Available	Not Available	Not Available

Note: "Not Available" indicates that reliable experimental or estimated data could not be sourced from the available literature. "est." denotes an estimated value.

## Experimental Protocols for Determining Physical Characteristics

Accurate determination of the physical properties of C8 diene diols is essential for their application. Standard laboratory procedures are employed for these measurements.

## Melting Point Determination

The melting point of solid C8 diene diols can be determined using a capillary melting point apparatus.

Methodology:

- A small, finely powdered sample of the C8 diene diol is packed into a capillary tube, sealed at one end.
- The capillary tube is placed in a heating block or an oil bath of a melting point apparatus.
- The sample is heated at a slow, controlled rate (typically 1-2 °C per minute) to ensure thermal equilibrium.
- The temperature at which the first liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded as the melting point range. A narrow melting range is indicative of a pure compound.

## Boiling Point Determination

For liquid C8 diene diols, the boiling point can be determined by distillation or by using a micro-boiling point method for small sample volumes.

Methodology (Micro-Boiling Point):

- A small amount of the liquid C8 diene diol is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid.
- The assembly is heated in a controlled manner.
- As the liquid heats, a stream of bubbles will emerge from the open end of the inverted capillary tube.

- The heat is then slowly reduced, and the temperature at which the liquid is drawn into the capillary tube is recorded as the boiling point.

## Density Measurement

The density of liquid C8 diene diols can be determined using a pycnometer or a hydrometer.

Methodology (Pycnometer):

- The mass of a clean, dry pycnometer (a flask with a specific volume) is accurately measured.
- The pycnometer is filled with the C8 diene diol, ensuring no air bubbles are trapped, and the excess liquid is removed.
- The filled pycnometer is weighed again.
- The density is calculated by dividing the mass of the diol by the known volume of the pycnometer.

## Solubility Determination

The solubility of C8 diene diols in various solvents (e.g., water, ethanol, acetone) can be determined by the following method.

Methodology:

- A known volume of the solvent is placed in a flask at a constant temperature.
- A small, measured amount of the C8 diene diol is added to the solvent.
- The mixture is stirred until the diol is completely dissolved.
- This process is repeated until no more diol will dissolve, and a saturated solution is formed.
- The total mass of the dissolved diol is used to calculate the solubility, typically expressed in g/100 mL or mol/L.

## Viscosity Measurement

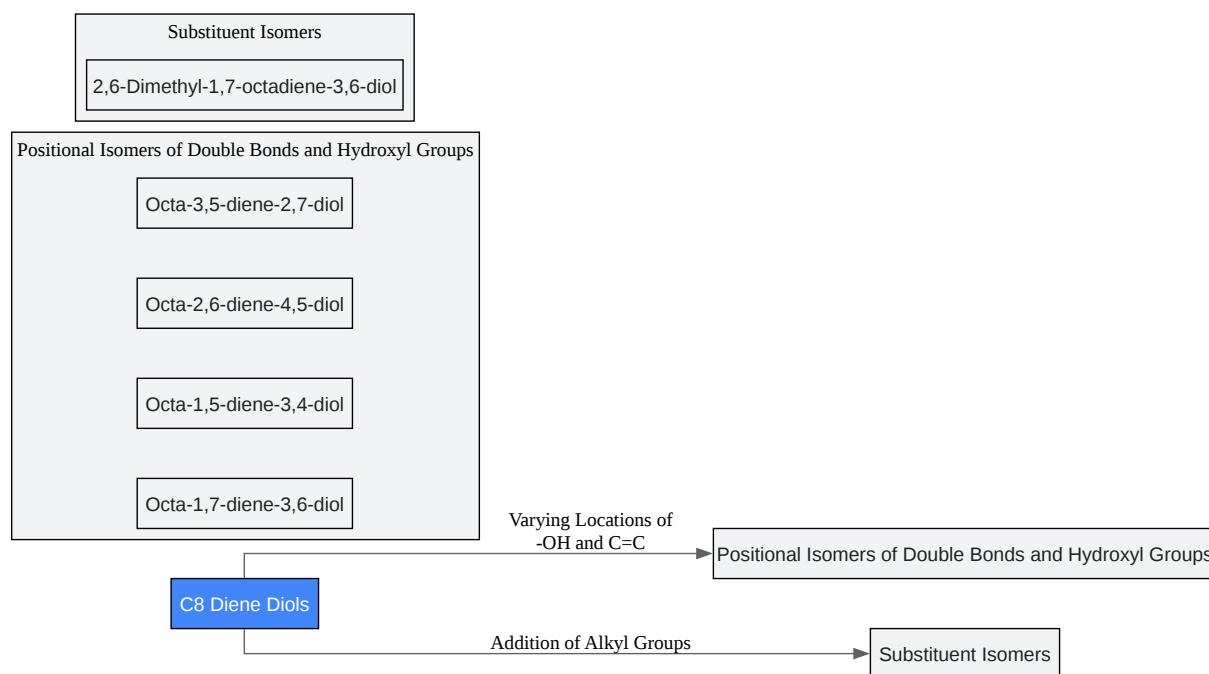
The viscosity of liquid C8 diene diols can be measured using a viscometer, such as a Cannon-Fenske or an Ostwald viscometer.

Methodology (Ostwald Viscometer):

- A known volume of the C8 diene diol is introduced into the viscometer.
- The liquid is drawn up into the upper bulb of the viscometer.
- The time it takes for the liquid to flow between two marked points on the capillary is measured.
- The kinematic viscosity is calculated using the viscometer's calibration constant and the measured flow time. The dynamic viscosity can then be determined by multiplying the kinematic viscosity by the density of the diol. As the hydrocarbon chain length increases in diols, the viscosity is also known to increase.

## Logical Relationships in C8 Diene Diol Isomerism

The structural diversity of C8 diene diols can be categorized based on the positions of the double bonds and hydroxyl groups. This classification is crucial for understanding how structure influences physical properties.

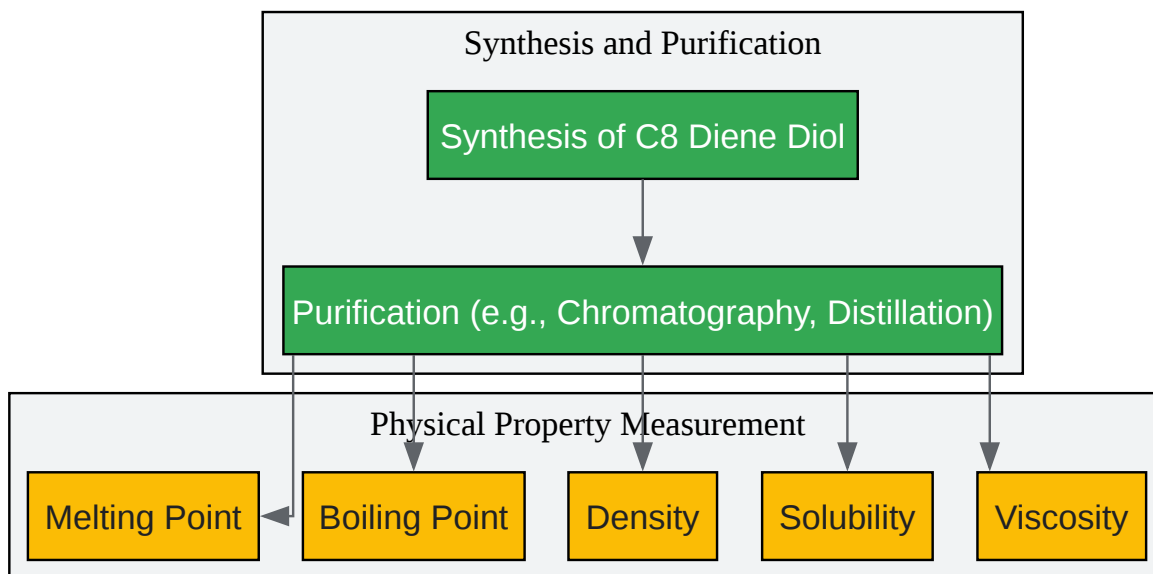


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Caption: Classification of C8 diene diol isomers.

## Experimental Workflow for Physical Property Determination

The systematic determination of the physical characteristics of a novel C8 diene diol follows a logical workflow to ensure accurate and reproducible data.



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Caption: Workflow for determining physical properties.

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## References

- 1. 2,6-dimethyl-1,7-octadiene-3,6-diol, 51276-33-6 [thegoodscentscompany.com]
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